

Technical Guide: Olopatadine-d6 Hydrochloride Reference Standard

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Olopatadine-d6 Hydrochloride

CAS No.: 1217229-05-4

Cat. No.: B1515211

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Executive Summary

This technical guide addresses the identification, application, and handling of **Olopatadine-d6 Hydrochloride**, a stable isotope-labeled internal standard (SIL-IS) critical for the precise quantification of Olopatadine in biological matrices.^[1]

Olopatadine (an H1-receptor antagonist and mast cell stabilizer) requires rigorous bioanalytical monitoring during pharmacokinetic (PK) studies.^[1] The d6-labeled analog is the industry gold standard for correcting matrix effects and ionization suppression in LC-MS/MS workflows.^[1]

Critical Advisory on CAS Registry: Unlike its unlabeled parent, **Olopatadine-d6 Hydrochloride** does not have a universally assigned, unique CAS Registry Number in the public domain (e.g., Common Chemistry).^[1] It is frequently referenced commercially under the parent CAS with a modifier or via vendor-specific catalog IDs. This guide provides the definitive chemical data required for regulatory documentation and method validation.

Chemical Identity & Physicochemical Profile^{[2][3][4][5][6][7][8]}

To ensure scientific integrity in procurement and documentation, researchers must rely on the chemical structure and molecular weight rather than a single CAS identifier.

Comparative Chemical Data Table

Feature	Olopatadine Hydrochloride (Unlabeled)	Olopatadine-d6 Hydrochloride (Stable Isotope)
CAS Number	140462-76-6	N/A (Referenced as 140462-76-6 (labeled))
Chemical Name	(11Z)-11-[3-(Dimethylamino)propylidene]-6,11-dihydrodibenz[b,e]oxepin-2-acetic acid hydrochloride	(11Z)-11-[3-(Bis(trideuteriomethyl)amino)propylidene]-6,11-dihydrodibenz[b,e]oxepin-2-acetic acid hydrochloride
Molecular Formula	C ₂₁ H ₂₃ NO ₃ [1][2][3][4] · HCl	C ₂₁ H ₁₇ D ₆ NO ₃ [1][4] · HCl
Molecular Weight	373.88 g/mol	379.91 g/mol
Isotopic Labeling	None	Deuterium (D) at the N,N-dimethyl group (–N(CD ₃) ₂)
Isotopic Purity	Natural Abundance	Typically ≥ 99% atom D
Solubility	Water, Methanol, DMSO	Water, Methanol, DMSO

“

Technical Insight: The deuterium labeling is strategically placed on the terminal dimethylamino group. This position is metabolically stable during the short extraction windows typical of bioanalysis, preventing "label loss" via exchange with protic solvents.

Bioanalytical Application: Mechanism of Action

In LC-MS/MS analysis, the reliability of data depends on the Internal Standard's ability to track the analyte.^[5] Olopatadine-d6 functions via Isotope Dilution Mass Spectrometry (IDMS).

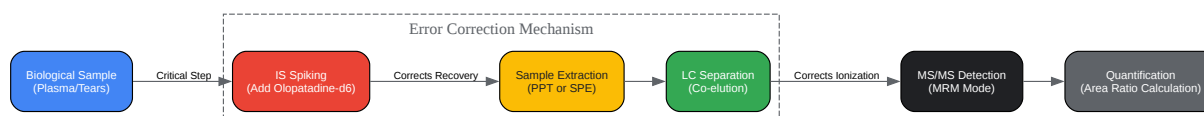
The Co-Elution Principle

Because deuterium introduces only a negligible change in lipophilicity compared to hydrogen, Olopatadine-d6 co-elutes (or elutes with a very slight shift) with the target analyte.^[1]

- Matrix Effect Compensation: Any ion suppression or enhancement caused by phospholipids or salts at the retention time of the analyte will affect the d6-IS to the exact same extent.
- Normalization: The ratio of Analyte Area / IS Area remains constant, canceling out the matrix interference.

Workflow Visualization

The following diagram illustrates the critical checkpoints where the d6-IS corrects for experimental error.



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Figure 1: Bioanalytical workflow highlighting the self-validating role of Olopatadine-d6. The IS is added before extraction to correct for both recovery loss and ionization suppression.

Experimental Protocols

A. Stock Solution Preparation

Objective: Prepare a stable primary stock solution of Olopatadine-d6 HCl corrected for purity and salt form.

Reagents:

- **Olopatadine-d6 Hydrochloride** Reference Standard[1][4][6][7]
- Methanol (LC-MS Grade)[1]
- Amber borosilicate glass vials (Class A)[1]

Procedure:

- **Equilibration:** Allow the reference standard vial to reach room temperature in a desiccator to prevent condensation (the HCl salt is hygroscopic).
- **Weighing:** Accurately weigh approximately 1.0 mg of Olopatadine-d6 HCl into a clean amber vial.
- **Calculation:** Calculate the concentration of the free base equivalent using the gravimetric weight (W_{HCl}), purity (P), as a decimal), and the ratio of molecular weights (R).
[1]

◦ Note:

MW_{Free} is the MW of Olopatadine-d6 Free Base;

MW_{HCl} is the MW of the HCl salt.

- **Dissolution:** Dissolve in Methanol to achieve a target concentration (typically 1.0 mg/mL). Sonicate for 2 minutes if necessary.
- **Storage:** Store at -20°C or -80°C. Stability is typically >12 months if protected from light.

B. LC-MS/MS Method Parameters (Guideline)

This generic protocol is optimized for Olopatadine quantification in human tears or plasma.

Parameter	Condition
Column	HILIC Amide (e.g., Acquity BEH Amide, 2.1 x 100 mm) or C18
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	Isocratic (e.g., 20:80 A:B for HILIC) or Gradient (5% to 95% B for C18)
Flow Rate	0.3 – 0.5 mL/min
Ionization	ESI Positive Mode (+)
MRM Transition (Analyte)	m/z 338.2 → 165.1 (Quantifier)
MRM Transition (IS)	m/z 344.2 → 171.1 (Olopatadine-d6)



Expert Note: The mass shift of +6 Da (338 vs 344) provides sufficient separation to avoid "cross-talk" between the analyte and IS channels, ensuring high specificity.

Quality & Stability Assurance

To maintain the integrity of the reference standard, adhere to the following:

- **Light Sensitivity:** Olopatadine contains a tricyclic ring system susceptible to photo-degradation. All solutions must be handled in amber glassware or under yellow light.
- **Isotopic Purity Check:** Before use, inject a high concentration of the IS alone to check for unlabeled Olopatadine (m/z 338). The contribution of unlabeled drug (isotopic interference) should be <0.5% of the LLOQ response.

- Hygroscopicity: The hydrochloride salt absorbs atmospheric moisture. Always re-seal containers under nitrogen or argon gas.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 119025526: Olopatadine-d6. [\[Link\]](#) [\[1\]](#)
- Aceto, N. et al. (2017). Determination of olopatadine in human tears by hydrophilic interaction liquid chromatography–MS/MS method. [\[8\]](#) [\[9\]](#) Bioanalysis, 9(24). [\[1\]](#) [\[Link\]](#)
- ResolveMass Laboratories. Deuterated Standards for LC-MS Analysis: Principles and Applications. [\[Link\]](#)

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Sources

- 1. Olopatadine Hydrochloride, TRC 10 mg | Buy Online | Toronto Research Chemicals | Fisher Scientific [\[fishersci.ie\]](https://fishersci.ie)
- 2. Olopatadine Hydrochloride Pharmaceutical Secondary Standard CRM [\[sigmaaldrich.com\]](https://sigmaaldrich.com)
- 3. 140462-76-6 CAS MSDS (Olopatadine hydrochloride) Melting Point Boiling Point Density CAS Chemical Properties [\[chemicalbook.com\]](https://chemicalbook.com)
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